

N-Ethylpropylamine safety precautions and personal protective equipment

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Compound of Interest

Compound Name: *N-Ethylpropylamine*

Cat. No.: *B033212*

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N-Ethylpropylamine: A Technical Safety Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions for handling **N-Ethylpropylamine** in a laboratory setting.

Adherence to these guidelines is critical to ensure personal safety and prevent accidents during experiments.

Quantitative Safety Data

A summary of the key quantitative safety and physical property data for **N-Ethylpropylamine** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C5H13N	[1]
CAS Number	20193-20-8	[1]
Appearance	Colorless to pale yellow liquid	[2][3]
Odor	Strong, ammonia-like	[1][2]
Boiling Point	80-85°C	[2]
Melting Point	-75°C (estimate)	[2]
Flash Point	2°C (closed cup)	
Density	0.72 g/cm ³	[2]
Vapor Pressure	86 hPa at 20°C	[2]
Solubility	Miscible with water and many organic solvents	[2][3]
pKa	10.76 ± 0.19 (Predicted)	[1]

Frequently Asked Questions (FAQs) & Troubleshooting Guides

This section addresses common safety questions and potential issues that may arise during the handling and use of **N-Ethylpropylamine**.

Q1: What are the primary hazards associated with **N-Ethylpropylamine**?

A1: **N-Ethylpropylamine** is a highly flammable liquid and vapor. It is also corrosive and can cause severe skin burns and eye damage.[4] Inhalation and skin contact are toxic, and it is harmful if swallowed.[1][5] It may also cause respiratory irritation.[1]

Q2: What personal protective equipment (PPE) is mandatory when working with **N-Ethylpropylamine**?

A2: The following PPE must be worn at all times when handling **N-Ethylpropylamine**:

- Eye/Face Protection: Chemical safety goggles and a face shield are required.[4]
- Hand Protection: Wear impervious chemical-resistant gloves.[4] Inspect gloves for any signs of degradation before use.[5]
- Body Protection: A lab coat or chemical-resistant apron is necessary. For larger quantities or in case of a splash risk, impervious protective clothing and boots should be considered.[4]
- Respiratory Protection: All work should be conducted in a certified chemical fume hood.[2][6] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA approved respirator with an appropriate filter for ammonia and organic ammonia derivatives should be used.[6]

Q3: How should I properly store **N-Ethylpropylamine**?

A3: Store **N-Ethylpropylamine** in a tightly closed container in a cool, dry, and well-ventilated area.[1][5] It should be stored away from heat, sparks, open flames, and other ignition sources.[4][5] The storage area should be designated for flammable and corrosive materials and be locked.[1][4] It is also important to store it away from incompatible materials such as oxidizing agents and strong acids.

Q4: What should I do in case of an accidental spill?

A4: In the event of a spill, immediately evacuate the area and remove all ignition sources.[5] Ensure adequate ventilation.[5] For small spills, absorb the material with an inert absorbent material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[5] Use spark-proof tools and explosion-proof equipment during cleanup.[5] For large spills, it may be necessary to contain the spill by bunding.[4] Do not let the product enter drains.[7]

Q5: What are the first aid procedures for exposure to **N-Ethylpropylamine**?

A5:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[5] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[5]

- Skin Contact: Immediately take off all contaminated clothing and rinse the skin with water/shower for at least 15 minutes.[5] Seek immediate medical attention.[5] Wash contaminated clothing before reuse.
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[1] If not breathing, give artificial respiration.[5] Do not use mouth-to-mouth resuscitation.[5] Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting.[5] Rinse the mouth with water.[1] Call a physician or poison control center immediately.[6]

Q6: How should I handle **N-Ethylpropylamine** to prevent static discharge?

A6: To prevent the ignition of vapors by static electricity, all metal parts of the equipment must be grounded.[5] Use non-sparking tools and take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[1][5]

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **N-Ethylpropylamine** in a research setting.



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Caption: Workflow for the safe handling of **N-Ethylpropylamine**.

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